

unexpected off-target effects of GR 94800 TFA

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Compound of Interest

Compound Name: GR 94800 TFA

Cat. No.: B14754977

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A Note to Researchers, Scientists, and Drug Development Professionals

Our comprehensive search for documented unexpected off-target effects of **GR 94800 TFA** has not yielded any specific findings within the public domain. The available information consistently describes **GR 94800 TFA** as a potent and selective antagonist for the neurokinin-2 (NK2) receptor.^[1]

The safety data sheets retrieved pertain to Trifluoroacetic acid (TFA), the salt form of the compound, and detail its chemical hazards, such as corrosivity.^{[2][3]} This information does not describe pharmacological off-target effects of the GR 94800 molecule itself. Clinical trial data or a detailed safety profile beyond its primary mechanism of action are not publicly available based on the conducted searches.

Therefore, we are unable to provide a troubleshooting guide, frequently asked questions, or detailed experimental protocols related to unexpected off-target effects at this time. The following sections are based on the established pharmacology of **GR 94800 TFA** as an NK2 receptor antagonist and general laboratory best practices.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **GR 94800 TFA**?

A1: **GR 94800 TFA** is a potent and selective peptide antagonist of the neurokinin-2 (NK2) receptor.^[1] Its high affinity for the NK2 receptor allows it to block the binding of endogenous

tachykinin peptides, such as neurokinin A.

Q2: What are the known receptors that **GR 94800 TFA** interacts with?

A2: **GR 94800 TFA** exhibits high selectivity for the NK2 receptor. Its antagonist activity is significantly lower at NK1 and NK3 receptors.[\[1\]](#)

Receptor	pKB Value
NK2	9.6 [1]
NK1	6.4 [1]
NK3	6.0 [1]

Table 1: Antagonist potencies (pKB values) of GR 94800 at tachykinin receptors.

Q3: Are there any known off-target effects I should be aware of?

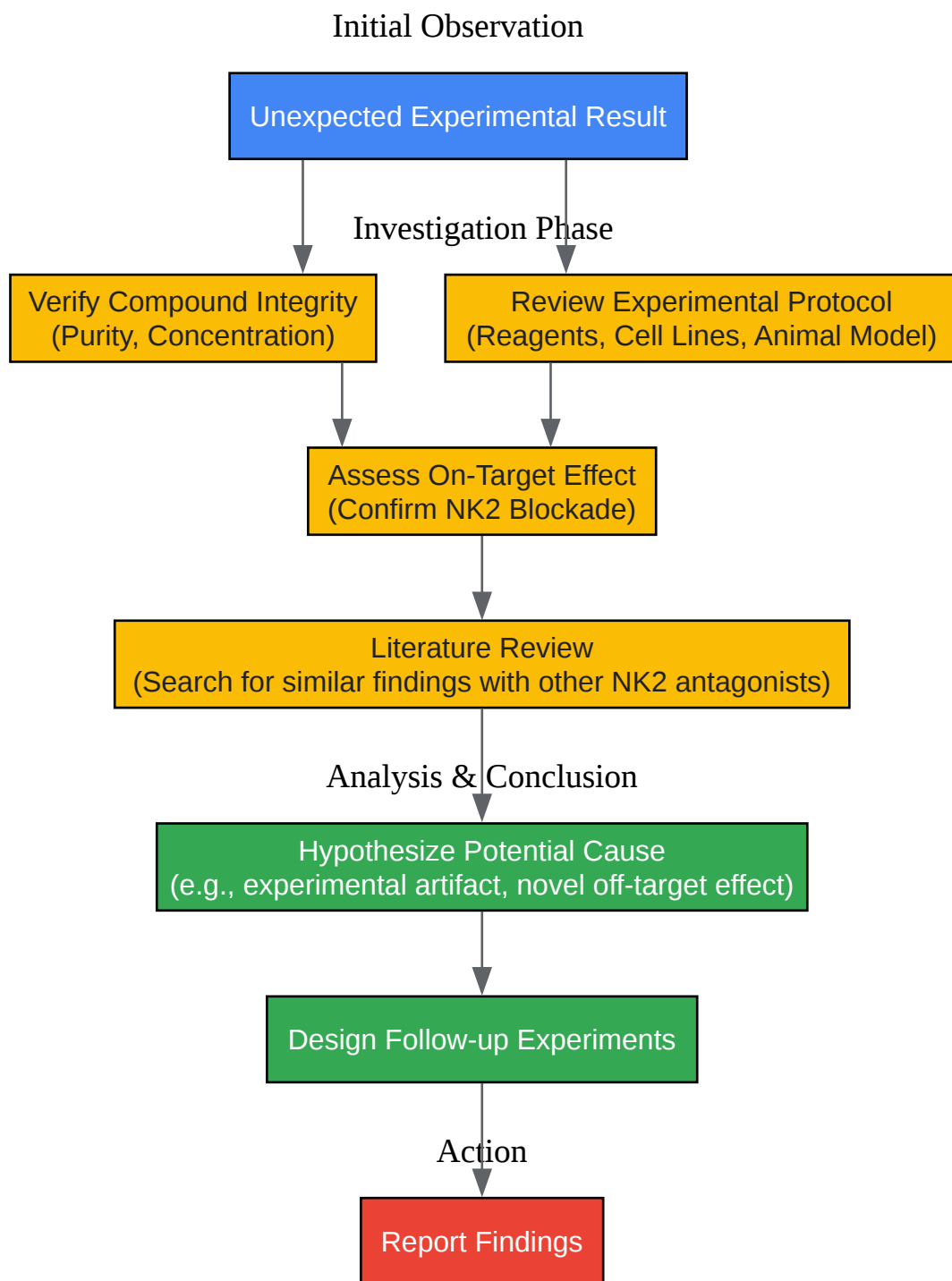
A3: Based on extensive literature searches, there are no publicly documented unexpected off-target effects for **GR 94800 TFA**. Any observed effects in your experiments that are inconsistent with NK2 receptor antagonism should be carefully investigated and documented.

Q4: What are the handling precautions for **GR 94800 TFA**?

A4: GR 94800 is supplied as a trifluoroacetic acid (TFA) salt. TFA is a corrosive chemical. Always handle the compound in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat.[\[2\]](#)[\[3\]](#) Refer to the material safety data sheet (MSDS) for specific handling and storage instructions.

Troubleshooting Unexplained Experimental Results

While no specific off-target effects are documented, unexpected results can arise from various factors in an experimental setup. The following guide provides a logical workflow to troubleshoot such occurrences.



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Caption: A logical workflow for troubleshooting unexpected experimental results.

Experimental Protocols

As there are no documented unexpected off-target effects, we cannot provide specific protocols to investigate them. However, a standard experimental approach to characterize the selectivity of a receptor antagonist is provided below.

Protocol: In Vitro Receptor Binding Assay to Determine Antagonist Selectivity

Objective: To determine the binding affinity of **GR 94800 TFA** for the target receptor (NK2) and a panel of off-target receptors.

Materials:

- **GR 94800 TFA**
- Radiolabeled ligand for each receptor of interest (e.g., [125I]-Neurokinin A for NK2)
- Cell membranes or tissues expressing the receptors of interest
- Binding buffer (specific to each receptor assay)
- Scintillation fluid and counter or other appropriate detection system

Methodology:

- **Preparation of Reagents:** Prepare a series of dilutions of **GR 94800 TFA**. Prepare the radiolabeled ligand and cell membranes according to established protocols for each receptor.
- **Binding Reaction:** In a microplate, combine the cell membranes, radiolabeled ligand, and varying concentrations of **GR 94800 TFA** or vehicle control.
- **Incubation:** Incubate the reaction mixture at the appropriate temperature and for a sufficient time to reach equilibrium.
- **Separation of Bound and Free Ligand:** Rapidly filter the reaction mixture through a glass fiber filter to separate the membrane-bound radioligand from the free radioligand.

- Washing: Wash the filters with ice-cold binding buffer to remove non-specifically bound radioligand.
- Detection: Measure the radioactivity retained on the filters using a scintillation counter or other appropriate detector.
- Data Analysis: Generate a competition binding curve by plotting the percentage of specific binding against the logarithm of the **GR 94800 TFA** concentration. Calculate the IC₅₀ value and subsequently the K_i value to determine the binding affinity for each receptor.



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Caption: A generalized workflow for an in vitro receptor binding assay.

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References

- 1. GR 94800 TFA|CAS 0|DC Chemicals [dcchemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. carlroth.com [carlroth.com]
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